

# Generation and properties of the leuco form of Vat Violet 1

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## Compound of Interest

Compound Name: C.I. Vat violet 1

Cat. No.: B1669113

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An In-depth Technical Guide to the Generation and Properties of the Leuco Form of **C.I. Vat Violet 1**

## Introduction

**C.I. Vat Violet 1**, also known by trade names such as Vat Brilliant Violet 2R, is a high-performance vat dye belonging to the anthraquinone chemical class.<sup>[1][2]</sup> Specifically, it is a dichlorinated isoviolanthrone, identified by CAS Number 1324-55-6 and C.I. Number 60010.<sup>[1][3]</sup> Its molecular formula is  $C_{34}H_{14}Cl_2O_2$ .<sup>[1]</sup> Like all vat dyes, Vat Violet 1 is a water-insoluble pigment in its commercial form.<sup>[4][5]</sup> Its utility in dyeing, particularly for cellulosic fibers like cotton and linen, stems from its ability to be converted into a transient, water-soluble "leuco" form.<sup>[1][4]</sup>

This conversion is the cornerstone of the vat dyeing process, enabling the dye to penetrate the amorphous regions of the fiber.<sup>[2][6]</sup> Subsequent oxidation within the fiber regenerates the original insoluble pigment, trapping it and resulting in excellent color fastness properties.<sup>[2][5]</sup> This guide provides a detailed technical overview of the generation and critical properties of the leuco form of Vat Violet 1 for researchers and professionals in dye chemistry and drug development, where such chromophores can serve as model compounds.

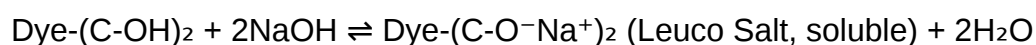
## Generation of the Leuco Form (Vatting)

The transformation of the insoluble Vat Violet 1 pigment into its soluble leuco form is a chemical reduction process conducted under strongly alkaline conditions, commonly referred to as

"vatting".[2][5] This process reduces the conjugated diketone system of the dye molecule to a hydroquinone-like (or enol) structure, the alkali metal salt of which is water-soluble.[6][7]

## Reaction Chemistry and Stoichiometry

The core reaction involves the reduction of the two carbonyl (C=O) groups in the isoviolanthrone structure to hydroxyl (-OH) groups. In the presence of a strong alkali like sodium hydroxide (NaOH), these hydroxyl groups are deprotonated to form sodium phenates (-O<sup>-</sup>Na<sup>+</sup>), rendering the molecule soluble in water. The overall process can be represented as:



The most universally accepted reducing agent for this process is sodium dithionite (Na<sub>2</sub>S<sub>2</sub>O<sub>4</sub>), often called sodium hydrosulfite or "hydrose".[8][9]

## Key Process Parameters

Successful and efficient generation of the leuco form requires careful control of several parameters:

- **Reducing Agent:** Sodium dithionite is standard. Alternative, more eco-friendly systems involving ferrous sulfate, glucose, or electrochemical methods are under investigation.[9][10]
- **Alkali:** Sodium hydroxide is typically used to maintain a high pH (12-14), which is necessary for the solubility of the leuco form and the stability of the reducing agent.[5]
- **Temperature:** For Vat Violet 1, which is classified as an "Indanthrene Normal" (IN) group dye, a high vatting temperature of 50-60°C is required.[11][12]
- **Redox Potential:** Anthraquinone-class vat dyes require a strongly negative redox potential for complete reduction, typically in the range of -800 mV to -1000 mV.[8][10] Monitoring the redox potential (ORP) of the vatting bath is crucial for process control and reproducibility.[8]

## Properties of Leuco-Vat Violet 1

The physicochemical properties of the leuco form are distinct from the parent pigment and are fundamental to its function in the dyeing process.

## Physical and Chemical Properties

- **Solubility:** The primary characteristic of the leuco form is its solubility in the alkaline vatting liquor.<sup>[4][5]</sup> The parent pigment is insoluble in water, ethanol, and acetone, but slightly soluble in solvents like toluene, xylene, and chloroform.<sup>[1][3]</sup>
- **Color:** The color of the vat solution provides a visual indication of the reduction state. The alkaline leuco form of Vat Violet 1 is blue.<sup>[1][3][11]</sup> If the solution is acidified, the soluble sodium salt reverts to the sparingly soluble acid-leuco form, which is described as having a red-light purple or red and green color.<sup>[1][11]</sup>
- **Stability:** The leuco form is highly sensitive to atmospheric oxygen.<sup>[2]</sup> Exposure to air will rapidly oxidize it back to the insoluble parent pigment. This necessitates that the vatting and dyeing processes be conducted with minimal exposure to air. The stability of the leuco dyebath is good when the correct concentration of reducing agent and alkali is maintained.<sup>[8]</sup>
- **Affinity:** The leuco form of Vat Violet 1 exhibits high substantivity (affinity) for cellulosic fibers.<sup>[3]</sup> This strong attraction drives the diffusion of the dye from the solution into the fiber structure.

## Quantitative Data Summary

While precise quantitative data for **C.I. Vat Violet 1** is not widely available in open-literature, the following tables summarize known properties and typical values for its dye class.

Table 1: Summary of Properties - **C.I. Vat Violet 1** and its Leuco Form

Property	C.I. Vat Violet 1 (Pigment Form)	Leuco Form (Alkaline Solution)
C.I. Number	60010[1]	N/A
CAS Number	1324-55-6[1]	N/A
Molecular Formula	C <sub>34</sub> H <sub>14</sub> Cl <sub>2</sub> O <sub>2</sub> [1]	C <sub>34</sub> H <sub>14</sub> Cl <sub>2</sub> O <sub>2</sub> Na <sub>2</sub> (as sodium salt)
Appearance	Puce / Blue-black powder[1][11]	Blue solution[3][11]
Solubility in Water	Insoluble[3]	Soluble[4]

Table 2: Quantitative Performance Data

Parameter	Value / Range	Notes
Required Redox Potential	-800 mV to -1000 mV[10]	Typical for anthraquinone-class vat dyes.
Vatting Temperature	50 - 60 °C[11]	Required for efficient reduction.
Light Fastness (1/1 Depth)	6[3]	Measured on a scale of 1-8, where 8 is highest.
Washing Fastness (Staining)	4 - 5[11]	Measured on a scale of 1-5, where 5 is best.

## Experimental Protocols

### Protocol 1: Laboratory-Scale Generation of Leuco-Vat Violet 1 Solution

This protocol describes the preparation of a stock solution of the soluble leuco dye.

#### A. Reagents and Materials:

- **C.I. Vat Violet 1** powder (C.I. 60010)
- Sodium Hydroxide (NaOH), pellets or 50% solution
- Sodium Dithionite ( $\text{Na}_2\text{S}_2\text{O}_4$ ), powder >85% purity
- Deionized, deoxygenated water (prepared by boiling and cooling under  $\text{N}_2$ )
- Beaker or flask with magnetic stirring
- Hot plate
- Nitrogen ( $\text{N}_2$ ) gas line for blanketing
- Thermometer

#### B. Procedure:

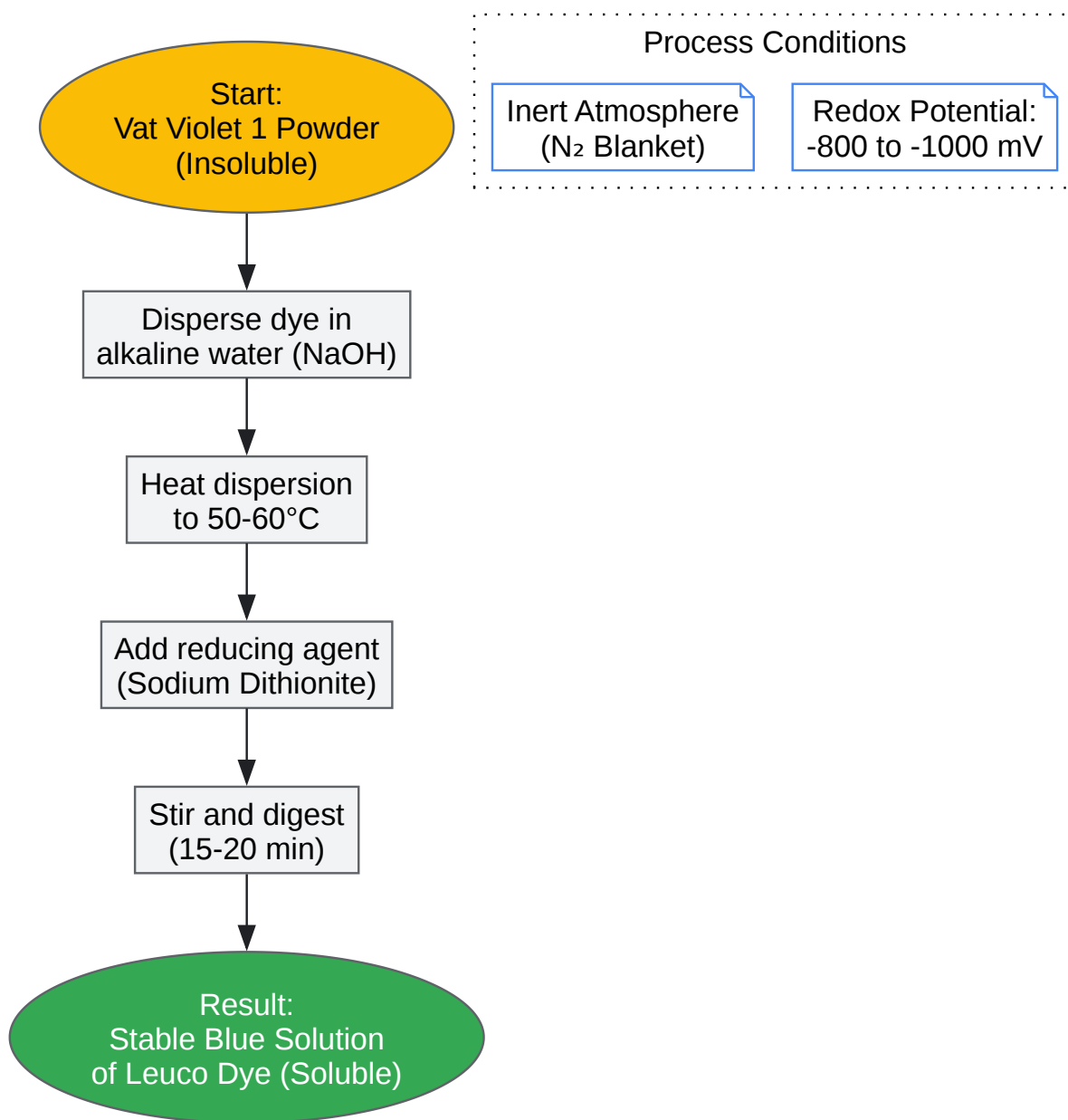
- **Preparation of Vat Liquor:** In a 250 mL beaker, add 100 mL of deoxygenated deionized water. While stirring, carefully add 5.0 g of Sodium Hydroxide. Caution: The dissolution is exothermic.
- **Dispersion of Dye:** Add 2.0 g of **C.I. Vat Violet 1** powder to the alkaline solution. Stir to create a uniform dispersion. The dye will not dissolve at this stage.
- **Heating:** Gently heat the dispersion to 55°C while maintaining continuous stirring. It is advisable to blanket the surface of the liquid with a slow stream of nitrogen to minimize premature oxidation of the reducing agent.
- **Reduction (Vatting):** Once the temperature is stable at 55°C, slowly add 2.5 g of sodium dithionite powder in small portions over 5 minutes.
- **Monitoring:** Observe the color change of the solution. The initial slurry will transform into a clear blue solution as the insoluble pigment is reduced to its soluble leuco form.[\[3\]](#)[\[11\]](#)
- **Digestion:** Maintain the temperature at 55-60°C and continue stirring under a nitrogen blanket for an additional 15-20 minutes to ensure complete reduction.[\[11\]](#)

- **Final Product:** The resulting blue solution is the leuco form of Vat Violet 1, ready for use in dyeing experiments or further analysis. It should be used promptly or stored under an inert atmosphere to prevent re-oxidation.

## Visualizations

The following diagrams illustrate the core chemical transformation and the experimental workflow for generating the leuco form of Vat Violet 1.

## Experimental Workflow for Leuco Dye Generation



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